

high-performance liquid chromatography analysis of AEME mesylate

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Compound of Interest

Compound Name: *Ecgonidine methyl ester mesylate*

Cat. No.: *B1255544*

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An Application Note and Protocol for the High-Performance Liquid Chromatography (HPLC) Analysis of AEME Mesylate

Introduction

AEME Mesylate is a salt form of the active pharmaceutical ingredient (API) "AEME," a synthetic small molecule developed for therapeutic applications. The use of methanesulfonic acid (mesylate) as a counter-ion is a common strategy in pharmaceutical development to improve the solubility, stability, and bioavailability of basic drug substances.^{[1][2]} Accurate and reliable quantification of AEME Mesylate in bulk drug substance and finished pharmaceutical products is critical for ensuring product quality, safety, and efficacy throughout the drug development lifecycle.

This application note provides a comprehensive, in-depth guide for the analysis of AEME Mesylate using a robust, stability-indicating Reverse-Phase High-Performance Liquid Chromatography (RP-HPLC) method. The protocols herein are designed for researchers, analytical scientists, and quality control professionals. The narrative emphasizes the scientific rationale behind methodological choices and incorporates a full validation protocol consistent

with the International Council for Harmonisation (ICH) guidelines to ensure trustworthiness and regulatory compliance.[\[3\]](#)[\[4\]](#)[\[5\]](#)

Part 1: HPLC Method Development and Optimization

Principle and Rationale

The developed method is based on reverse-phase chromatography, the most widely used separation technique in the pharmaceutical industry. This choice is predicated on the anticipated chemical nature of AEME as a moderately polar organic molecule. A C18 (octadecylsilyl) stationary phase is selected for its versatility and strong hydrophobic retention of a wide range of analytes.

The mobile phase consists of an aqueous buffer and an organic modifier (acetonitrile). The buffer's pH is a critical parameter; for a basic compound like AEME, maintaining a slightly acidic pH (e.g., pH 3.0) ensures that the analyte is in its protonated, more polar, and more water-soluble form. This minimizes peak tailing that can result from interactions with residual silanol groups on the silica-based stationary phase, thereby improving peak shape and reproducibility. Acetonitrile is chosen as the organic modifier due to its low UV cutoff and viscosity, which allows for efficient elution and lower backpressure.

Detection is performed using a UV-Vis spectrophotometer. The detection wavelength is set at the absorption maximum (λ -max) of AEME to ensure maximum sensitivity for the assay.

Experimental Setup

Instrumentation:

- HPLC system with a quaternary or binary pump, autosampler, column thermostat, and a photodiode array (PDA) or UV-Vis detector.
- Data acquisition and processing software (e.g., Chromeleon™, Empower™).
- Analytical balance (0.01 mg readability).
- pH meter.
- Sonicator.

- Volumetric glassware (Class A).

Chemicals and Reagents:

- AEME Mesylate Reference Standard (characterized, purity >99.5%).
- Acetonitrile (HPLC grade).
- Potassium Dihydrogen Phosphate (KH_2PO_4) (AR grade).
- Ortho-phosphoric Acid (85%) (AR grade).
- Water (HPLC grade or Milli-Q®).

Optimized Chromatographic Conditions

All quantitative data and chromatographic parameters are summarized in the table below for clarity.

Parameter	Condition	Rationale
Column	C18, 4.6 x 150 mm, 5 µm	Provides good retention and resolution for small molecules. The particle size offers a balance between efficiency and backpressure.
Mobile Phase A	20 mM KH ₂ PO ₄ Buffer (pH 3.0 adjusted with H ₃ PO ₄)	The buffer controls the pH to ensure consistent ionization of the analyte, leading to reproducible retention and improved peak shape.
Mobile Phase B	Acetonitrile	A common, effective organic modifier for eluting moderately polar compounds from a C18 column.
Elution Mode	Isocratic: 65% A / 35% B	An isocratic method is simpler, more robust, and faster for routine QC analysis when separating a single API from excipients.
Flow Rate	1.0 mL/min	A standard flow rate for a 4.6 mm ID column, providing optimal efficiency without excessive pressure.
Column Temperature	30 °C	Maintaining a constant column temperature ensures reproducible retention times and minimizes viscosity fluctuations.

Detection Wavelength	265 nm (λ -max of AEME)	Provides maximum sensitivity for the analyte, which is critical for detecting low-level impurities and for achieving a low limit of quantitation.
Injection Volume	10 μ L	A small injection volume minimizes potential peak distortion from solvent effects.
Run Time	10 minutes	Sufficient time to elute the main peak and any potential early-eluting impurities while allowing for efficient sample throughput.

Preparation of Solutions

Buffer Preparation (20 mM KH_2PO_4 , pH 3.0):

- Weigh 2.72 g of KH_2PO_4 and dissolve it in 1000 mL of HPLC-grade water.
- Mix thoroughly until fully dissolved.
- Adjust the pH to 3.0 ± 0.05 with 85% ortho-phosphoric acid.
- Filter the buffer through a 0.45 μm nylon membrane filter to remove particulates.

Mobile Phase Preparation (65:35 v/v):

- Carefully measure 650 mL of the prepared buffer (Mobile Phase A).
- Carefully measure 350 mL of acetonitrile (Mobile Phase B).
- Combine them in a suitable container, mix well, and degas for 10-15 minutes using sonication or vacuum degassing.

Standard Stock Solution (100 $\mu\text{g/mL}$ of AEME):

- Accurately weigh approximately 12.5 mg of AEME Mesylate Reference Standard (potency and salt-to-free-base conversion factor must be accounted for) into a 100 mL volumetric flask.
- Add approximately 70 mL of the mobile phase as the diluent.
- Sonicate for 5 minutes to ensure complete dissolution.
- Allow the solution to return to room temperature.
- Dilute to the mark with the mobile phase and mix thoroughly. This solution provides a nominal concentration of 100 µg/mL of the active AEME moiety.

Working Standard Solution (20 µg/mL of AEME):

- Pipette 20.0 mL of the Standard Stock Solution into a 100 mL volumetric flask.
- Dilute to the mark with the mobile phase and mix thoroughly.

Sample Preparation (from a hypothetical tablet formulation):

- Weigh and finely powder no fewer than 20 tablets to create a homogenous composite.
- Accurately weigh a portion of the powder equivalent to 10 mg of AEME into a 100 mL volumetric flask.
- Add approximately 70 mL of mobile phase and sonicate for 20 minutes with intermittent shaking to extract the drug.
- Allow the solution to cool to room temperature, then dilute to the mark with the mobile phase and mix.
- Filter a portion of this solution through a 0.45 µm PVDF syringe filter into an HPLC vial. This yields a solution with a nominal concentration of 100 µg/mL.
- Perform a further 1:5 dilution (e.g., 2.0 mL into a 10.0 mL volumetric flask) with the mobile phase to achieve the target concentration of 20 µg/mL.

Part 2: System Suitability Testing (SST)

Purpose and Authoritative Grounding

System Suitability Testing (SST) is an integral part of any analytical procedure. Its purpose is to verify that the chromatographic system is performing adequately for the intended analysis on the day of the test.[6] The parameters and their acceptance criteria are established based on pharmacopeial guidelines such as USP General Chapter <621> and Ph. Eur. chapter 2.2.46.[7][8][9][10]

Protocol

- Equilibrate the HPLC system with the mobile phase until a stable baseline is achieved.
- Make five replicate injections of the Working Standard Solution (20 µg/mL).
- Evaluate the resulting chromatograms against the acceptance criteria defined below.

SST Acceptance Criteria

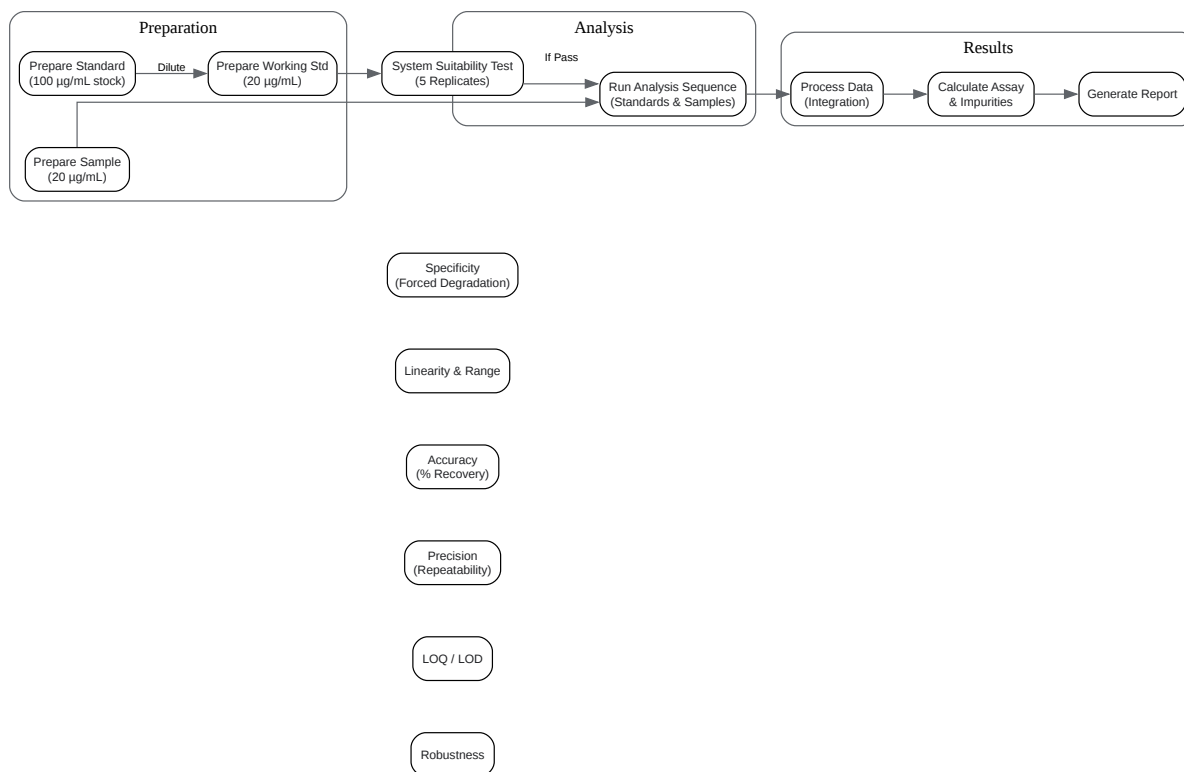
Parameter	Acceptance Criteria	Justification
Tailing Factor (T)	$T \leq 2.0$	Ensures peak symmetry, which is essential for accurate integration and quantification. A value greater than 2 indicates undesirable secondary interactions.[11]
Theoretical Plates (N)	$N \geq 2000$	Measures column efficiency. A high plate count indicates sharp, narrow peaks, leading to better resolution and sensitivity.[11]
% Relative Standard Deviation (%RSD)	$\leq 2.0\%$ for peak area and retention time	Demonstrates the precision of the analytical system (pump and injector). A low %RSD ensures that results are repeatable and reliable.

Part 3: Method Validation Protocol (ICH Q2(R2))

Method validation is the process of demonstrating that an analytical procedure is suitable for its intended purpose.^{[12][13]} The following protocol outlines the experiments required to validate the HPLC method for AEME Mesylate in accordance with ICH Q2(R2) guidelines.^[5]

Visual Workflow for HPLC Analysis and Validation

The following diagram illustrates the overall workflow from sample preparation through method validation and final reporting.



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Caption: Overall workflow for the HPLC analysis of AEME Mesylate.

Specificity (Stability-Indicating Nature)

Objective: To demonstrate that the method can unequivocally assess the analyte in the presence of potential interferences such as impurities, degradation products, and formulation excipients.^[3]^[4]

Protocol:

- Forced Degradation: Expose AEME Mesylate solution (100 µg/mL) to the following stress conditions:
 - Acid Hydrolysis: 0.1 M HCl at 60 °C for 4 hours.
 - Base Hydrolysis: 0.1 M NaOH at 60 °C for 2 hours.
 - Oxidation: 3% H₂O₂ at room temperature for 24 hours.
 - Thermal: 80 °C (dry heat) for 48 hours.
 - Photolytic: Expose to UV light (254 nm) and visible light as per ICH Q1B guidelines.
- Analysis: Analyze the stressed samples, along with an unstressed control sample and a placebo (formulation excipients without API).
- Evaluation: Assess peak purity of the AEME peak in all stressed samples using a PDA detector. The method is specific if there is no significant interference at the retention time of AEME from placebo and if the AEME peak is resolved from all degradation product peaks (Resolution > 2.0).

Linearity and Range

Objective: To demonstrate a direct proportional relationship between analyte concentration and detector response over a specified range.

Protocol:

- Prepare a series of at least five calibration standards from the Standard Stock Solution, ranging from 50% to 150% of the target analytical concentration (e.g., 10, 15, 20, 25, 30

µg/mL).

- Inject each standard in triplicate.
- Evaluation: Plot a graph of mean peak area versus concentration. Perform linear regression analysis. The method is linear if the correlation coefficient (r^2) is ≥ 0.999 .

Accuracy (% Recovery)

Objective: To determine the closeness of the measured value to the true value.

Protocol:

- Spike a placebo blend with the AEME Mesylate API at three concentration levels (e.g., 80%, 100%, and 120% of the target concentration).
- Prepare three independent samples at each concentration level.
- Analyze the samples and calculate the percentage recovery.
- Evaluation: The mean recovery should be within 98.0% to 102.0%.

Table: Hypothetical Accuracy Results

Spiked Level	Theoretical Conc. (µg/mL)	Measured Conc. (µg/mL)	% Recovery
80%	16.0	15.9	99.4%
100%	20.0	20.1	100.5%
120%	24.0	23.8	99.2%

Precision

Objective: To assess the degree of scatter between a series of measurements obtained from multiple samplings of the same homogeneous sample.

Protocol:

- Repeatability (Intra-assay Precision): Analyze six independent preparations of the sample solution (at 100% of the target concentration) on the same day, with the same analyst and equipment.
- Intermediate Precision (Inter-assay Ruggedness): Repeat the repeatability study on a different day, with a different analyst, and/or on a different instrument.
- Evaluation: Calculate the %RSD for the results of both studies. The %RSD should be $\leq 2.0\%$.

Limit of Quantitation (LOQ) and Limit of Detection (LOD)

Objective: To determine the lowest concentration of analyte that can be reliably quantified (LOQ) and detected (LOD).

Protocol:

- Based on Signal-to-Noise Ratio (S/N):
 - Prepare and inject solutions of decreasing concentration.
 - Determine the concentration that yields a S/N ratio of approximately 10 for LOQ and 3 for LOD.
- Evaluation: The LOQ should be verified by analyzing a sample at this concentration and demonstrating acceptable precision and accuracy.

Robustness

Objective: To measure the capacity of the method to remain unaffected by small, deliberate variations in method parameters.

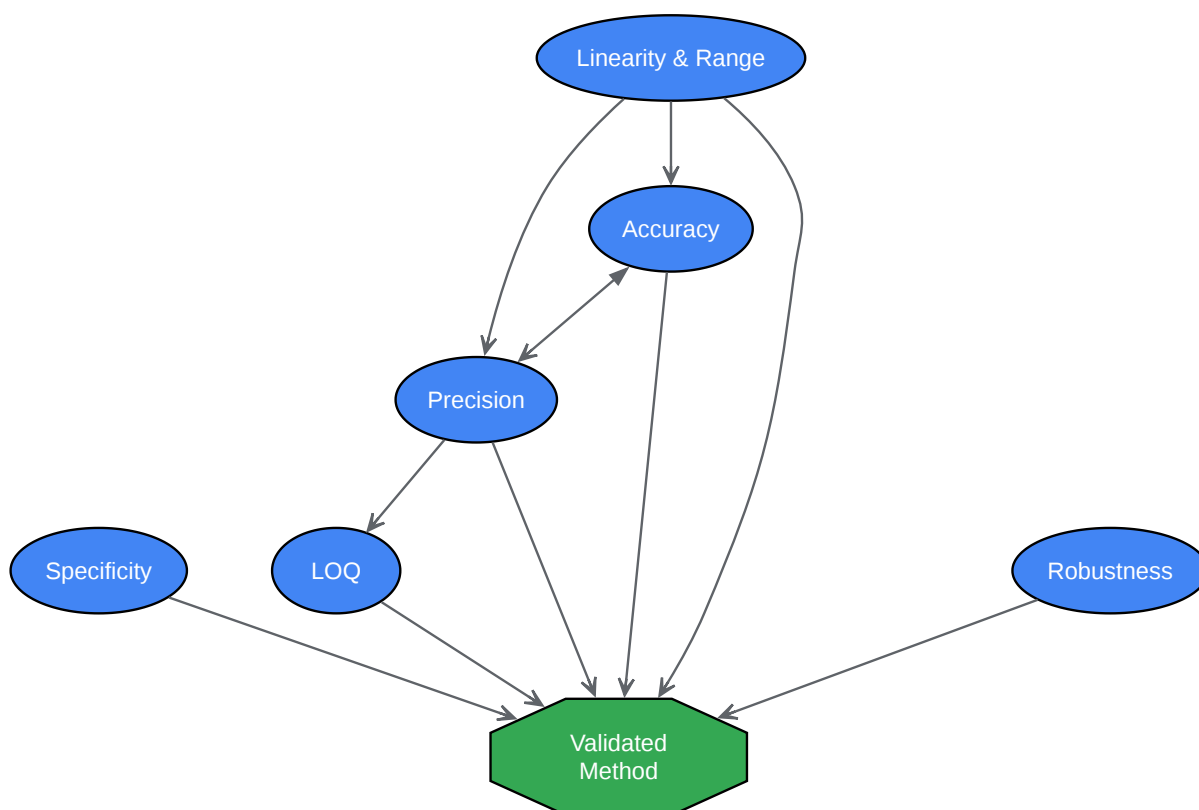
Protocol:

- Analyze the Working Standard Solution while making small, deliberate changes to the chromatographic conditions, one at a time.
 - Flow Rate: ± 0.1 mL/min (0.9 and 1.1 mL/min).

- Column Temperature: ± 2 °C (28 °C and 32 °C).
- Mobile Phase pH: ± 0.2 units (pH 2.8 and 3.2).
- Evaluation: Evaluate the effect on SST parameters (retention time, tailing factor, etc.). The SST criteria should still be met, demonstrating the method's reliability during routine use.

Interrelationship of Validation Parameters

The validation parameters are not isolated; they form a self-validating system where each parameter supports the others to prove the method is fit for purpose.



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Sources

- [1. grokipedia.com \[grokipedia.com\]](#)
- [2. Mesylate - Wikipedia \[en.wikipedia.org\]](#)
- [3. ICH Guidelines for Analytical Method Validation Explained | AMSbiopharma \[amsbiopharma.com\]](#)
- [4. ICH and FDA Guidelines for Analytical Method Validation | Lab Manager \[labmanager.com\]](#)
- [5. database.ich.org \[database.ich.org\]](#)
- [6. uspbpep.com \[uspbpep.com\]](#)
- [7. usp.org \[usp.org\]](#)
- [8. General chapter 2.2.46. Chromatographic separation techniques now published in Ph. Eur. 11th Edition - European Directorate for the Quality of Medicines & HealthCare \[edqm.eu\]](#)
- [9. usp.org \[usp.org\]](#)
- [10. uspbpep.com \[uspbpep.com\]](#)
- [11. iosrjournals.org \[iosrjournals.org\]](#)
- [12. actascientific.com \[actascientific.com\]](#)
- [13. Ich guidelines for validation final | PPTX \[slideshare.net\]](#)
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